

Commercial Suppliers of Ethylene-b-ionol-d3: A Technical Guide

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Compound of Interest		
Compound Name:	Ethylene-b-ionol-d3	
Cat. No.:	B13830764	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethylene-b-ionol-d3**, a deuterated stable isotope-labeled compound. The information herein is intended for researchers, scientists, and drug development professionals who require high-purity, reliable internal standards for analytical applications. This document covers commercial sourcing, key technical data, a representative experimental protocol, and visualizations of the underlying analytical principles.

Commercial Availability

Ethylene-b-ionol-d3 is available from specialized chemical suppliers. One such commercial source is Pharmaffiliates, a manufacturer and supplier of pharmaceutical reference standards, impurities, and stable isotopes.[1]

Supplier Information:

Supplier: Pharmaffiliates

Product Name: Ethylene-β-ionol-d3

• CAS Number: 77265-43-1

Category: Stable Isotopes, Miscellaneous Compounds



Technical Data Summary

The following table summarizes the typical quantitative data for **Ethylene-b-ionol-d3**, based on information provided by commercial suppliers and general specifications for deuterated standards. A detailed Certificate of Analysis (CoA) with batch-specific data should be obtained from the supplier upon purchase.[2][3]



Parameter	Specification	Description
Chemical Information		
IUPAC Name	(1E)-3-methyl-1-(2,6,6- trimethyl-1-cyclohexen-1- yl)-1,4-pentadien-3-ol-d3	The systematic name for the compound.
CAS Number	77265-43-1	A unique identifier for the chemical substance.
Molecular Formula	C15H21D3O	The elemental composition of the molecule, indicating three deuterium atoms.
Molecular Weight	223.37 g/mol	The mass of one mole of the substance.
Physical Properties		
Appearance	Light Yellow Oil	The physical state and color of the compound.
Storage Conditions	2-8°C Refrigerator	Recommended temperature range for long-term storage to maintain stability.
Quality Control Data		
Purity (by HPLC)	≥95%	The percentage of the desired compound in the material, as determined by High-Performance Liquid Chromatography.
Isotopic Purity	≥98%	The percentage of the deuterated form relative to the non-deuterated and other isotopic forms.
Identity	Conforms to structure	Confirmation of the chemical structure, typically determined by spectroscopic methods



such as ¹H-NMR, ¹³C-NMR, and Mass Spectrometry.

Principle of Use: Isotope Dilution Mass Spectrometry

Ethylene-b-ionol-d3 is primarily used as an internal standard in quantitative analysis, particularly in techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). The underlying principle is Isotope Dilution Mass Spectrometry (IDMS). In this method, a known amount of the deuterated standard is added to a sample containing the non-deuterated analyte of interest (Ethylene-b-ionol).

The deuterated standard is chemically identical to the analyte, so it behaves similarly during sample preparation, extraction, and chromatographic separation. However, it is distinguishable by its higher mass in the mass spectrometer. By measuring the ratio of the analyte to the internal standard, accurate quantification can be achieved, as any sample loss or variation in instrument response will affect both the analyte and the standard proportionally.

Representative Experimental Protocol: Quantification of Ethylene-b-ionol in a Sample Matrix using GC-MS

The following is a detailed, representative protocol for the quantification of Ethylene-b-ionol in a complex matrix (e.g., a flavor or fragrance formulation) using **Ethylene-b-ionol-d3** as an internal standard.

- 4.1. Materials and Reagents
- Ethylene-b-ionol (analyte)
- Ethylene-b-ionol-d3 (internal standard)
- Methanol (HPLC grade)
- Dichloromethane (GC grade)



- Anhydrous Sodium Sulfate
- Sample matrix
- GC-MS system with a suitable capillary column (e.g., DB-5ms)
- 4.2. Sample Preparation
- Preparation of Standard Solutions:
 - Prepare a stock solution of Ethylene-b-ionol (1 mg/mL) in methanol.
 - Prepare a stock solution of **Ethylene-b-ionol-d3** (1 mg/mL) in methanol.
 - Create a series of calibration standards by spiking appropriate amounts of the Ethylene-bionol stock solution into the sample matrix.
- · Sample and Standard Spiking:
 - To 1 g of each calibration standard and each unknown sample, add a precise volume of the Ethylene-b-ionol-d3 internal standard stock solution to achieve a final concentration of 10 μg/g.
- Extraction:
 - To each spiked sample, add 5 mL of dichloromethane.
 - Vortex for 2 minutes to ensure thorough mixing.
 - Centrifuge at 4000 rpm for 10 minutes to separate the organic and aqueous/solid phases.
 - Carefully transfer the organic (bottom) layer to a clean vial containing anhydrous sodium sulfate to remove any residual water.
- Final Preparation:
 - Transfer the dried organic extract to a GC vial for analysis.
- 4.3. GC-MS Analysis

Foundational & Exploratory



Gas Chromatograph:

Injection Volume: 1 μL

Injector Temperature: 250°C

- Oven Program: Start at 60°C, hold for 1 minute, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Ions to Monitor:
 - Ethylene-b-ionol (analyte): Select characteristic ions (e.g., m/z corresponding to the molecular ion and major fragments).
 - Ethylene-b-ionol-d3 (internal standard): Select the corresponding ions with a +3 m/z shift.

4.4. Data Analysis

- Integrate the peak areas for the selected ions of both the analyte and the internal standard.
- Calculate the response ratio (Analyte Peak Area / Internal Standard Peak Area) for each calibration standard.
- Construct a calibration curve by plotting the response ratio against the concentration of the analyte in the calibration standards.
- Calculate the response ratio for the unknown samples and determine their concentrations from the calibration curve.

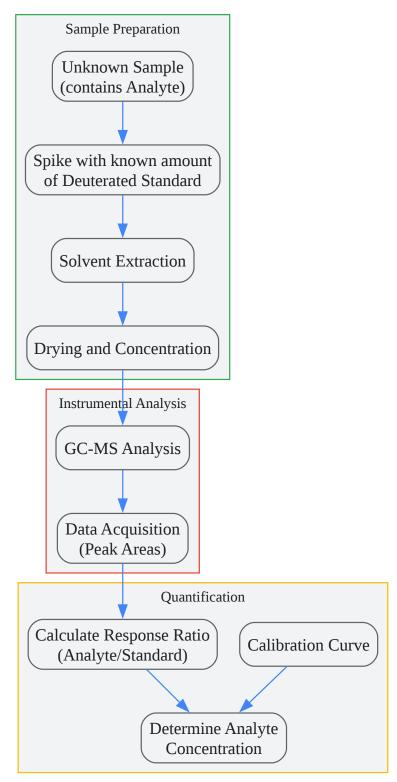


Visualizations

The following diagrams, created using the DOT language for Graphviz, illustrate the key workflows and concepts described in this guide.



Workflow for Sample Analysis using a Deuterated Internal Standard



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Caption: A flowchart illustrating the major steps in a quantitative analytical workflow using a deuterated internal standard.



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Caption: A conceptual diagram showing the principle of using a deuterated internal standard for accurate quantification with mass spectrometry.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]







- 3. pharmaffiliates.com [pharmaffiliates.com]
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